

Application Notes and Protocols: Tris(dimethylamino)borane as a Mild Reducing Agent

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Compound of Interest

Compound Name: *Tris(dimethylamino)borane*

Cat. No.: *B1346698*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris(dimethylamino)borane, also known as $B(NMe_2)_3$, is an organoboron compound that has been explored for various applications in organic synthesis. While not as commonly employed as other borane-based reagents for reductions, its unique electronic and steric properties suggest potential for mild and selective transformations. These application notes provide an overview of the potential use of **Tris(dimethylamino)borane** as a mild reducing agent for functional groups such as aldehydes, ketones, and amides, particularly in scenarios requiring high chemoselectivity. Due to the limited availability of specific published protocols, the following sections provide generalized methodologies based on standard practices with related borane reagents. Researchers are strongly encouraged to perform small-scale test reactions to optimize conditions for their specific substrates.

Physicochemical Properties and Safety Information

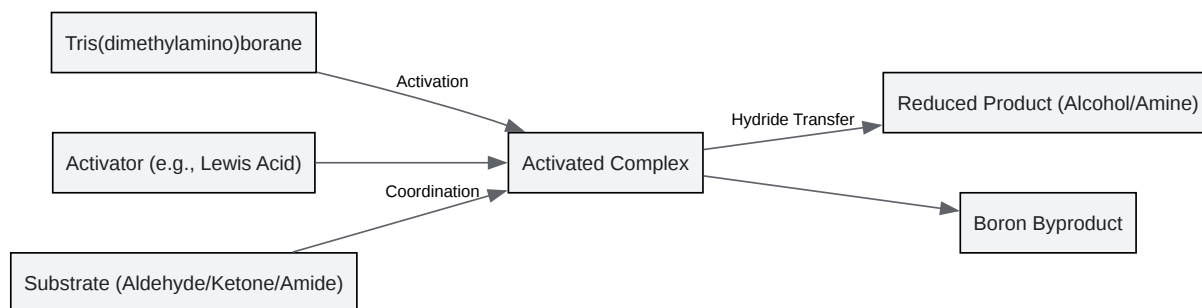
A summary of key properties and safety data for **Tris(dimethylamino)borane** is presented below.

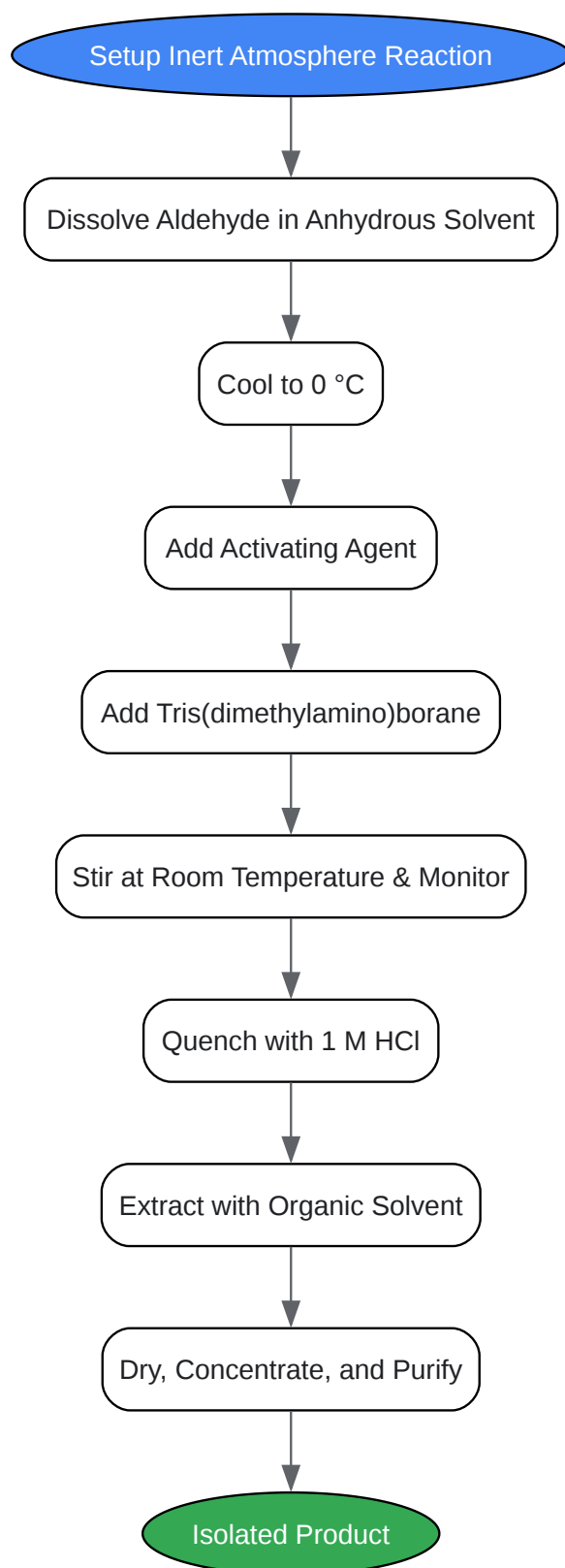
Property	Value	Reference
Formula	C ₆ H ₁₈ BN ₃	
Molecular Weight	143.04 g/mol	
Appearance	Liquid	
Density	0.817 g/mL at 25 °C	
Boiling Point	147-148 °C	
Melting Point	-16 °C	
Flash Point	-21 °C	

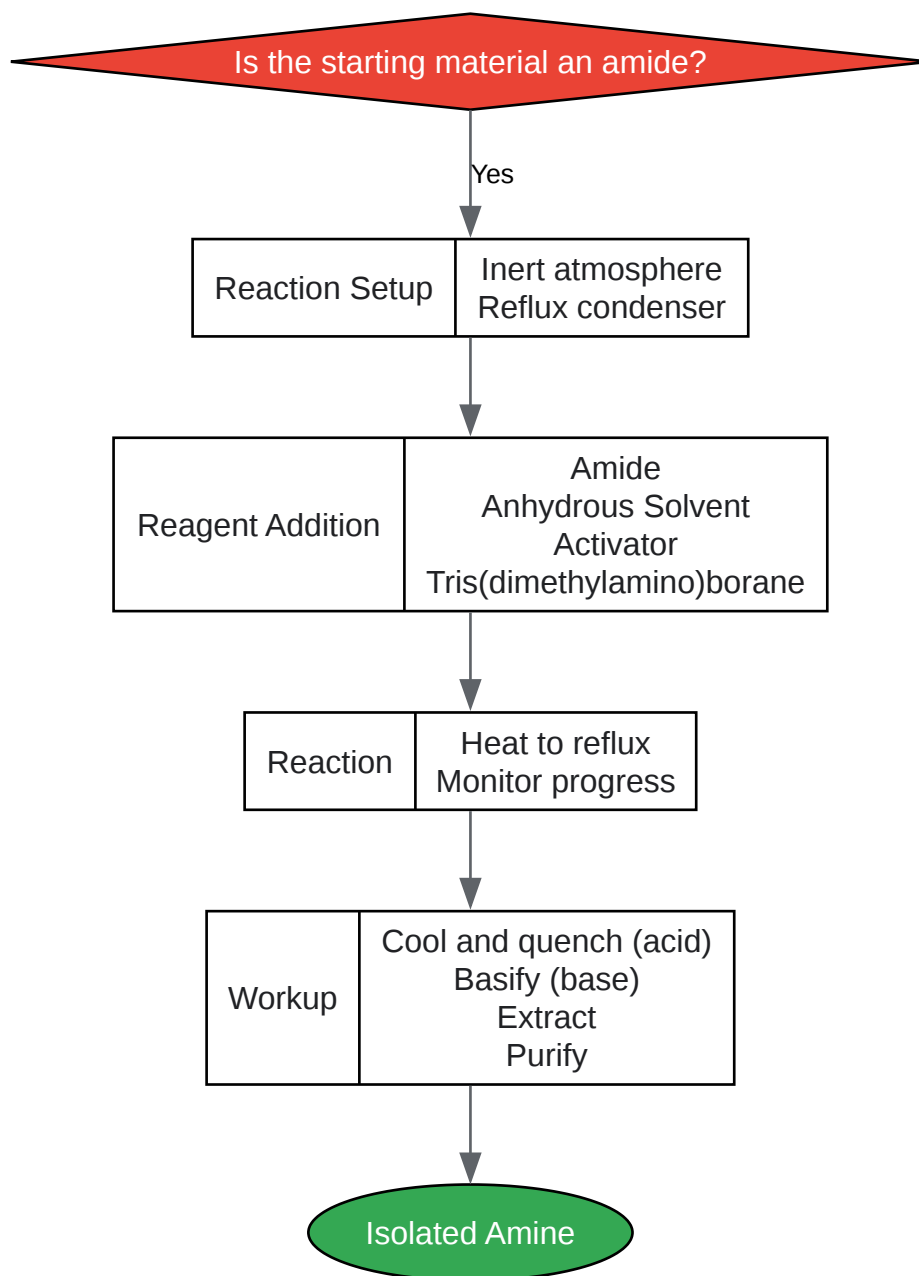
Safety Precautions: **Tris(dimethylamino)borane** is a highly flammable liquid and vapor. It causes skin and serious eye irritation and may cause respiratory irritation. It is also air and moisture sensitive. All handling should be performed in a well-ventilated fume hood, under an inert atmosphere (e.g., nitrogen or argon), and with appropriate personal protective equipment (PPE), including flame-retardant clothing, safety goggles, and chemical-resistant gloves. Keep away from heat, sparks, open flames, and hot surfaces.

Proposed Mechanism of Action

The boron center in **Tris(dimethylamino)borane** is electron-deficient and can act as a Lewis acid. However, the lone pairs on the three nitrogen atoms donate electron density to the boron, reducing its Lewis acidity. For it to function as a reducing agent, activation may be necessary to enhance the hydridic character of a B-H bond, which is not inherently present. In the presence of a suitable activator (e.g., a Lewis acid or proton source), a complex may form, facilitating the transfer of a hydride equivalent to an electrophilic carbonyl carbon.







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